

N,N-Diethylbutane-1,4-diamine material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *N,N-Diethylbutane-1,4-diamine*

Cat. No.: *B044981*

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An In-Depth Technical Guide to the Material Safety of **N,N-Diethylbutane-1,4-diamine**

For researchers, scientists, and drug development professionals, a comprehensive understanding of a chemical's safety profile is not merely a regulatory formality but a cornerstone of scientific integrity and experimental success. This guide provides an in-depth analysis of the material safety data for **N,N-Diethylbutane-1,4-diamine** (CAS: 27431-62-5), moving beyond a standard Safety Data Sheet (SDS) to elucidate the causal links between its chemical properties and the necessary safety protocols.

Section 1: Physicochemical Properties and Their Impact on Safety

The intrinsic properties of a chemical dictate its behavior under various laboratory conditions and are fundamental to anticipating and mitigating potential hazards. **N,N-Diethylbutane-1,4-diamine** is a clear liquid primarily used as a pharmaceutical intermediate.^[1] Its safety profile is intrinsically linked to its physical and chemical characteristics.

The relatively low boiling point and the fact that it is a combustible liquid necessitate specific storage and handling procedures.^[1] Vapors are heavier than air and can spread along floors, potentially reaching a distant ignition source. Therefore, all work should be conducted away from open flames, sparks, or hot surfaces, and the substance should be stored in a cool, well-ventilated area.

Table 1: Physicochemical Data for **N,N-Diethylbutane-1,4-diamine**

Property	Value	Source
Molecular Formula	C ₈ H ₂₀ N ₂	[2][3]
Molecular Weight	144.26 g/mol	[2][3]
CAS Number	27431-62-5	[3]
Appearance	Clear Liquid	[3]
Density	0.83 - 0.844 g/cm ³	[1][3]
Boiling Point	72°C - 74°C @ 10 mmHg	[1]
Solubility	Slightly soluble in water	[1][4]
Special Notes	Air and moisture sensitive. Incompatible with oxidizing agents.	[1]

The diamine nature of the molecule suggests it is alkaline. This basicity is the primary driver of its corrosive properties. It can readily react with and neutralize acids and is incompatible with strong oxidizing agents.[1] Its sensitivity to air and moisture also implies that it should be handled under an inert atmosphere for applications where purity is critical and stored in tightly sealed containers to prevent degradation and reaction with atmospheric components like CO₂.

Section 2: Toxicological Profile and Hazard Analysis

N,N-Diethylbutane-1,4-diamine is classified as a hazardous chemical, primarily due to its severe corrosive effects on biological tissues. Understanding the mechanistic basis of these hazards is crucial for appreciating the importance of personal protective equipment (PPE) and emergency response measures.

GHS Hazard Classification

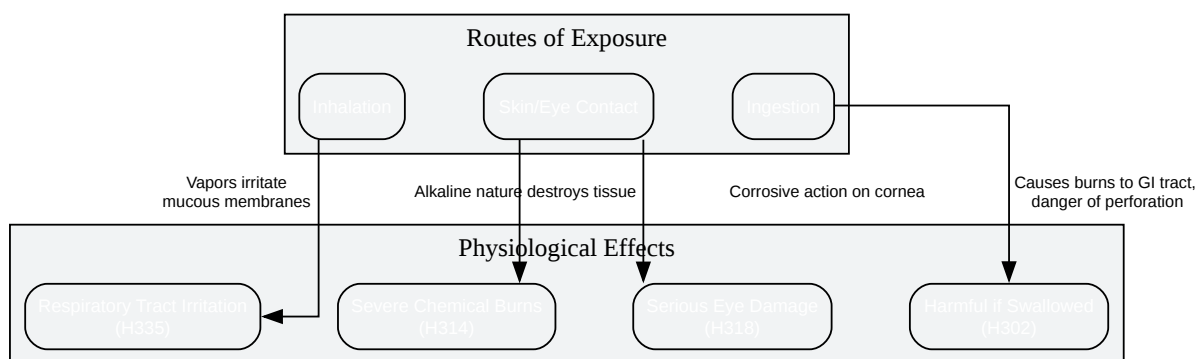
The Globally Harmonized System (GHS) provides a standardized framework for communicating chemical hazards. For **N,N-Diethylbutane-1,4-diamine**, the key classifications are:

- Skin Corrosion/Irritation (Category 1B/1C): H314 - Causes severe skin burns and eye damage.[1][2][3]
- Serious Eye Damage/Eye Irritation (Category 1): H318 - Causes serious eye damage.[2]
- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[2]
- Specific target organ toxicity, single exposure (Category 3): H335 - May cause respiratory irritation.[1][2]

The corrosive nature (H314) is the most significant hazard. As an amine, the compound is alkaline and can cause rapid destruction of skin and mucous membranes through saponification of fats and extraction of tissue proteins. This leads to deep, painful, and slow-healing chemical burns. The "Danger" signal word on its labeling underscores the severity of this risk.[3]

Routes of Exposure and Physiological Effects

A logical workflow for assessing risk involves considering all potential routes of exposure and their consequences.



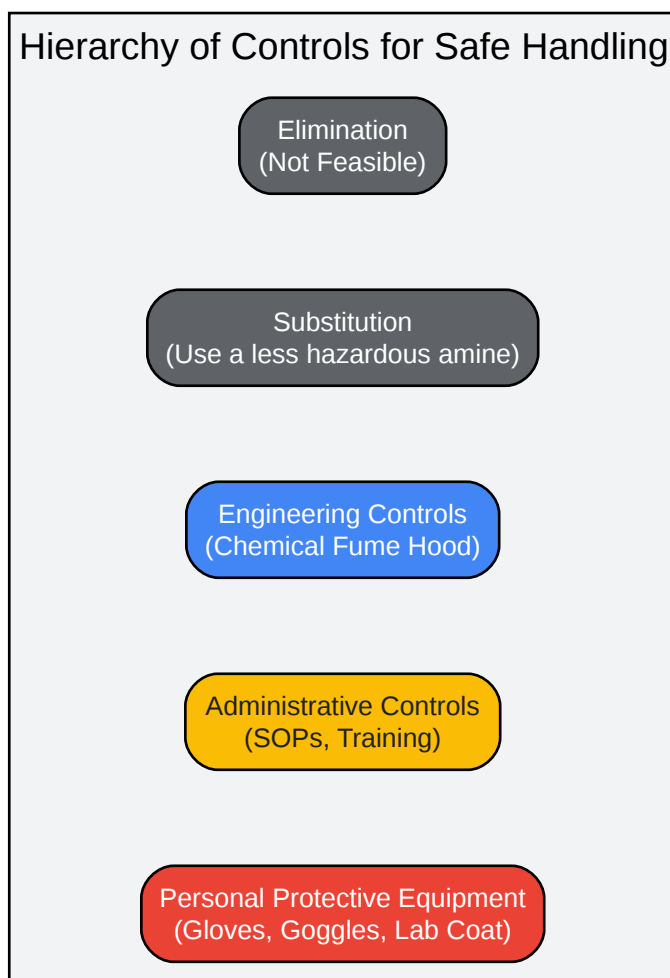
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Caption: Relationship between exposure routes and health effects.

- Inhalation: Vapors or mists can cause respiratory irritation.[1][2] While the vapor pressure is not extremely high, working outside of a fume hood or in a poorly ventilated area increases this risk.
- Skin and Eye Contact: This is the most critical route of exposure. Direct contact causes severe burns. In the eyes, this can lead to permanent damage or blindness.[5] The speed of tissue destruction necessitates immediate and prolonged irrigation.
- Ingestion: If swallowed, the chemical will cause severe burns to the mouth, throat, and stomach, with a significant risk of perforation.[6] Vomiting should not be induced as it can cause re-exposure and further damage to the esophagus.

Section 3: Proactive Risk Mitigation and Safe Handling

A proactive safety culture is built on a hierarchy of controls designed to minimize exposure. This framework prioritizes the most effective measures first.



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Caption: Hierarchy of controls for managing chemical risks.

Standard Operating Procedure (SOP) for Handling N,N-Diethylbutane-1,4-diamine

This protocol is designed as a self-validating system, where each step confirms the safety of the next.

1. Preparation and Pre-Handling Checks:

- Step 1.1: Confirm that a chemical fume hood is available and functioning correctly (check airflow monitor). Causality: Engineering controls are the primary barrier to prevent inhalation of vapors.

- Step 1.2: Ensure an eyewash station and safety shower are unobstructed and have been recently tested. Causality: Immediate access to emergency decontamination is critical to minimizing injury from corrosive exposure.
- Step 1.3: Assemble all required PPE:
 - Chemical splash goggles (not safety glasses).
 - Heavy-duty, chemical-resistant gloves (e.g., butyl rubber or nitrile, check manufacturer's compatibility chart).
 - A flame-retardant lab coat, fully buttoned.
 - Closed-toe shoes.
- Causality: PPE is the last line of defense. The corrosive nature of the chemical requires a full barrier against skin and eye contact.
- Step 1.4: Prepare a designated waste container for contaminated materials.

2. Chemical Dispensing and Handling:

- Step 2.1: Conduct all manipulations of the chemical inside the certified chemical fume hood.
- Step 2.2: Secure the source container before opening. Use a bottle carrier for transport.
- Step 2.3: Dispense the liquid slowly and carefully to avoid splashing. Use a pipette or graduated cylinder.
- Step 2.4: Tightly close the container immediately after use to prevent absorption of moisture/CO₂ and the escape of vapors.^[1]

3. Post-Handling and Cleanup:

- Step 3.1: Decontaminate any non-disposable equipment that came into contact with the chemical.
- Step 3.2: Dispose of contaminated gloves, pipette tips, and wipes in the designated hazardous waste container.
- Step 3.3: Wash hands and forearms thoroughly with soap and water after removing gloves.^[3]

Section 4: Emergency Response Protocols

Rapid and correct response to an exposure or spill is paramount.

First-Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Do not attempt to neutralize the chemical. Seek immediate medical

attention from an ophthalmologist. Causality: Prolonged irrigation is essential to wash away the chemical and reduce the extent of corneal damage.

- Skin Contact: Immediately remove all contaminated clothing while flushing the affected area with water for at least 15 minutes. Seek immediate medical attention. Causality: Removing contaminated clothing prevents continued contact and further tissue damage.
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth if the substance was ingested) and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Have the victim rinse their mouth and drink one or two glasses of water. Seek immediate medical attention. Causality: Inducing vomiting risks re-exposing the esophagus to the corrosive agent and potential perforation.[\[6\]](#)

Spill Response Workflow

This workflow ensures a spill is managed safely and effectively.

- Evacuate: Immediately alert others and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Don appropriate PPE, including respiratory protection if the spill is large or ventilation is poor.
- Contain: Cover the spill with an inert absorbent material like vermiculite, dry sand, or a chemical absorbent pad. Do not use combustible materials like paper towels.
- Collect: Carefully scoop the absorbed material into a labeled, sealable hazardous waste container.
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of all waste according to institutional and local regulations.

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